

# Yhhu-3792: Application Notes and Protocols for Preclinical Research

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## Compound of Interest

Compound Name: Yhhu-3792

Cat. No.: B10825779

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## Abstract

**Yhhu-3792** is a novel small molecule activator of the Notch signaling pathway. It has been demonstrated to enhance the self-renewal capacity of neural stem cells (NSCs) both in vitro and in vivo.[1][2][3] Preclinical studies in murine models have shown that administration of **Yhhu-3792** expands the NSC pool in the hippocampal dentate gyrus, promotes endogenous neurogenesis, and improves spatial and episodic memory.[1][2] These findings suggest that **Yhhu-3792** holds potential as a research tool for investigating neurodegenerative diseases and neural regeneration. This document provides detailed application notes and protocols for the use of **Yhhu-3792** in preclinical research settings.

## Supplier and Purchasing Information

**Yhhu-3792** is available from several suppliers for research purposes. Researchers should always refer to the supplier's certificate of analysis for batch-specific information.

Supplier	Product Name	Catalog Number
Tocris Bioscience	Yhhu 3792	6599
R&D Systems	Yhhu 3792	6599
MedChemExpress	Yhhu-3792	HY-120782
Cambridge Bioscience	Yhhu-3792	HY-120782-100mg
Fisher Scientific	Tocris Bioscience Yhhu 3792	17-6599-10

## Physicochemical Properties and Storage

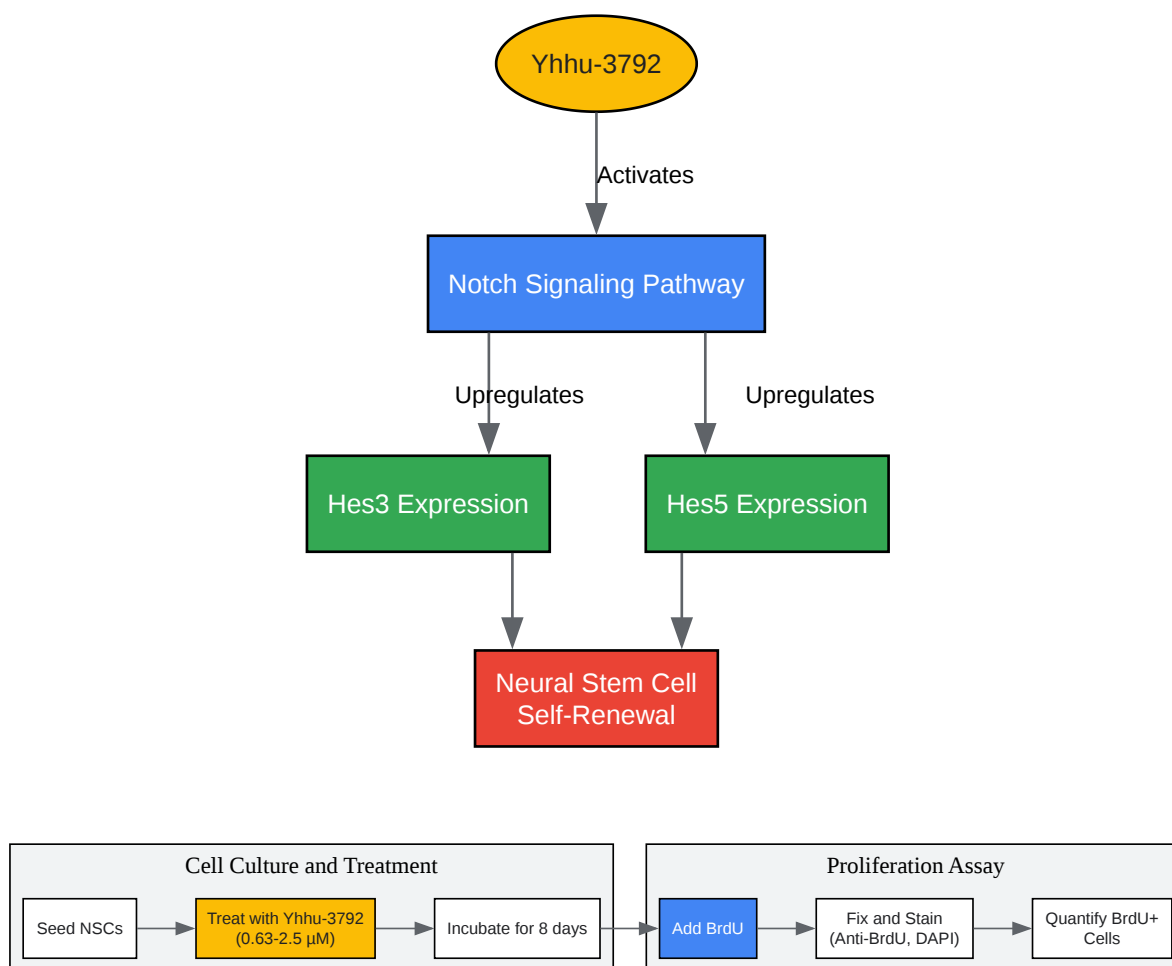
Property	Value	Reference
Molecular Weight	436.93 g/mol (HCl salt)	
Formula	C <sub>24</sub> H <sub>24</sub> N <sub>4</sub> O <sub>2</sub> · HCl	
Purity	≥98%	
Solubility	Soluble to 100 mM in DMSO	
Storage	Store at -20°C	

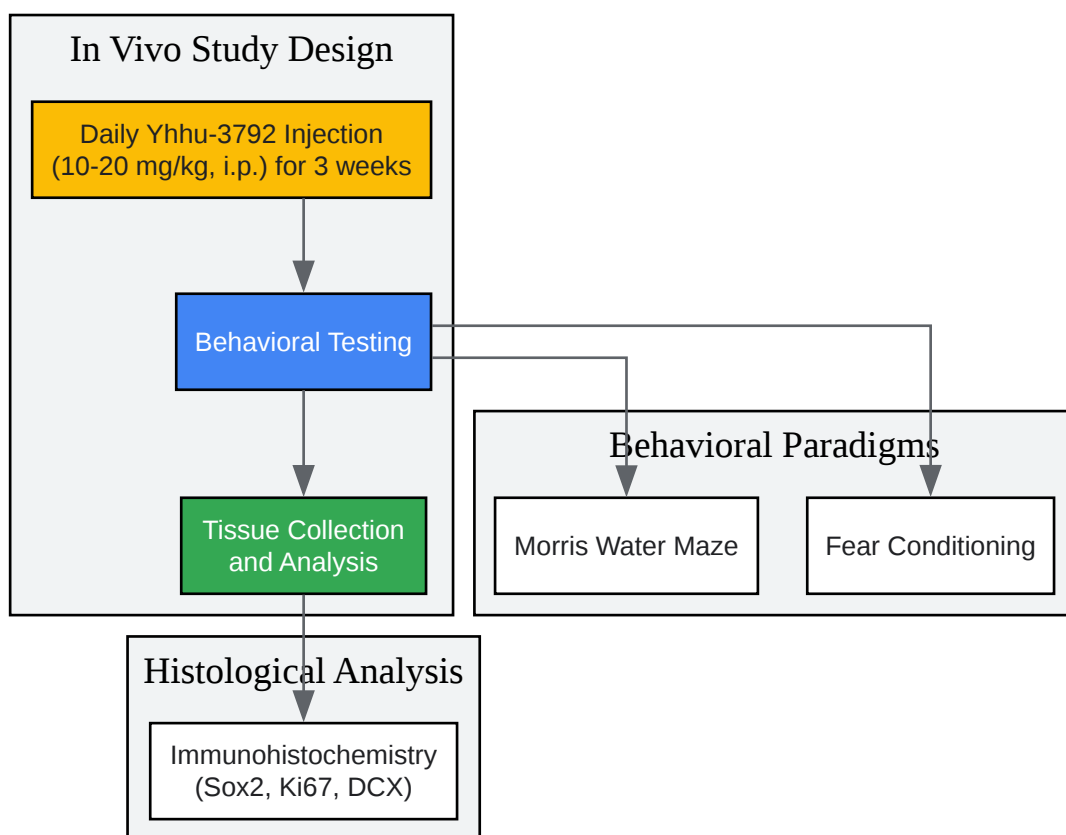
### Preparation of Stock Solutions:

For a 10 mM stock solution, dissolve 4.37 mg of **Yhhu-3792** (HCl salt) in 1 mL of DMSO. Prepare aliquots to avoid repeated freeze-thaw cycles. For cell culture experiments, further dilute the stock solution in the appropriate culture medium to the desired final concentration. For in vivo studies, the compound may be formulated in a suitable vehicle such as saline or a solution containing DMSO and Tween 80, but researchers should validate the vehicle for the specific application.

## Mechanism of Action

**Yhhu-3792** functions as an activator of the Notch signaling pathway.<sup>[1][2]</sup> This pathway is crucial for regulating the self-renewal and differentiation of neural stem cells. **Yhhu-3792** has been shown to promote the expression of the Notch target genes Hes3 and Hes5.<sup>[1][2]</sup> The activation of this pathway by **Yhhu-3792** leads to an expansion of the neural stem cell pool.





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## References

- 1. A Novel 2-Phenylamino-Quinazoline-Based Compound Expands the Neural Stem Cell Pool and Promotes the Hippocampal Neurogenesis and the Cognitive Ability of Adult Mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Yhhu 3792 | Other Notch Signaling | Tocris Bioscience [tocris.com]
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